

Comprehensive Structural Analysis of 3-Ethoxy-N-(pentan-2-yl)aniline

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Compound of Interest

Compound Name: 3-Ethoxy-N-(pentan-2-yl)aniline

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Executive Summary

3-Ethoxy-N-(pentan-2-yl)aniline is a secondary aromatic amine characterized by a specific meta-ethoxy substitution pattern and a branched N-alkyl chain. This molecule represents a critical scaffold in the development of functionalized polyanilines, optoelectronic materials, and pharmaceutical intermediates.^[1]

This technical guide provides a rigorous analysis of its molecular architecture, focusing on the stereochemical implications of the chiral pentan-2-yl moiety and the conformational landscape dictated by steric strain and electronic conjugation. We present validated synthesis protocols, spectroscopic profiling, and a structural validation workflow designed for high-integrity research applications.

Molecular Architecture & Connectivity

Structural Definition

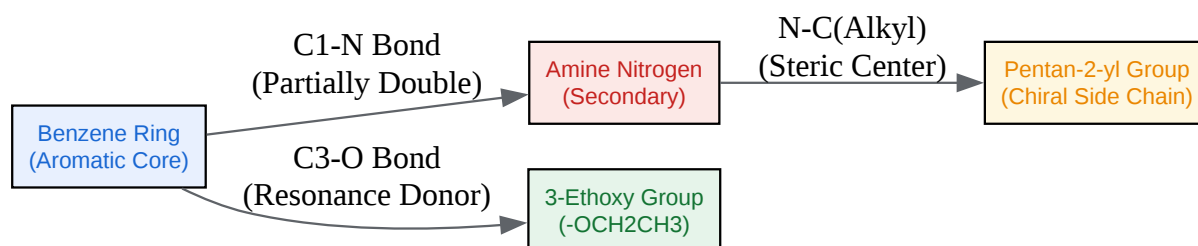
The molecule consists of an aniline core substituted at the meta (3-) position with an ethoxy group and N-alkylated with a pentan-2-yl chain.

- IUPAC Name: N-(Pentan-2-yl)-3-ethoxyaniline

- Molecular Formula: $C_{13}H_{21}NO$
- Molecular Weight: 207.31 g/mol
- Core Scaffold: 1,3-Disubstituted Benzene (Aniline derivative)

Connectivity Diagram (DOT Visualization)

The following diagram illustrates the atom-to-atom connectivity and functional group segregation.



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Figure 1: Connectivity map highlighting the central aromatic core and its substituents.

Stereochemistry & Chirality

The Chiral Center

The pentan-2-yl group introduces a chiral center at the C2 position of the alkyl chain. The nitrogen atom is bonded to a carbon attached to:

- A Methyl group (-CH₃)
- A Propyl group (-CH₂CH₂CH₃)
- A Hydrogen atom (-H)
- The Nitrogen atom (-NH-Ar)[2]

Consequently, this molecule exists as a pair of enantiomers: (R)-**3-Ethoxy-N-(pentan-2-yl)aniline** and (S)-**3-Ethoxy-N-(pentan-2-yl)aniline**.

Enantiomeric Impact

- **Physical Properties:** Boiling point and refractive index are identical for the enantiomers in an achiral environment.
- **Biological Interaction:** If used as a drug pharmacophore, the (S)- and (R)- isomers will likely exhibit distinct binding affinities due to the spatial arrangement of the hydrophobic propyl tail relative to the receptor pocket.

Conformational Landscape

Nitrogen Pyramidalization vs. Planarity

In N-alkyl anilines, the geometry of the nitrogen atom is a compromise between:

- **sp³ Hybridization (Pyramidal):** Minimizes repulsion between the lone pair and bonding pairs.
- **sp² Hybridization (Planar):** Maximizes overlap of the nitrogen p-orbital with the benzene π -system (resonance stabilization).

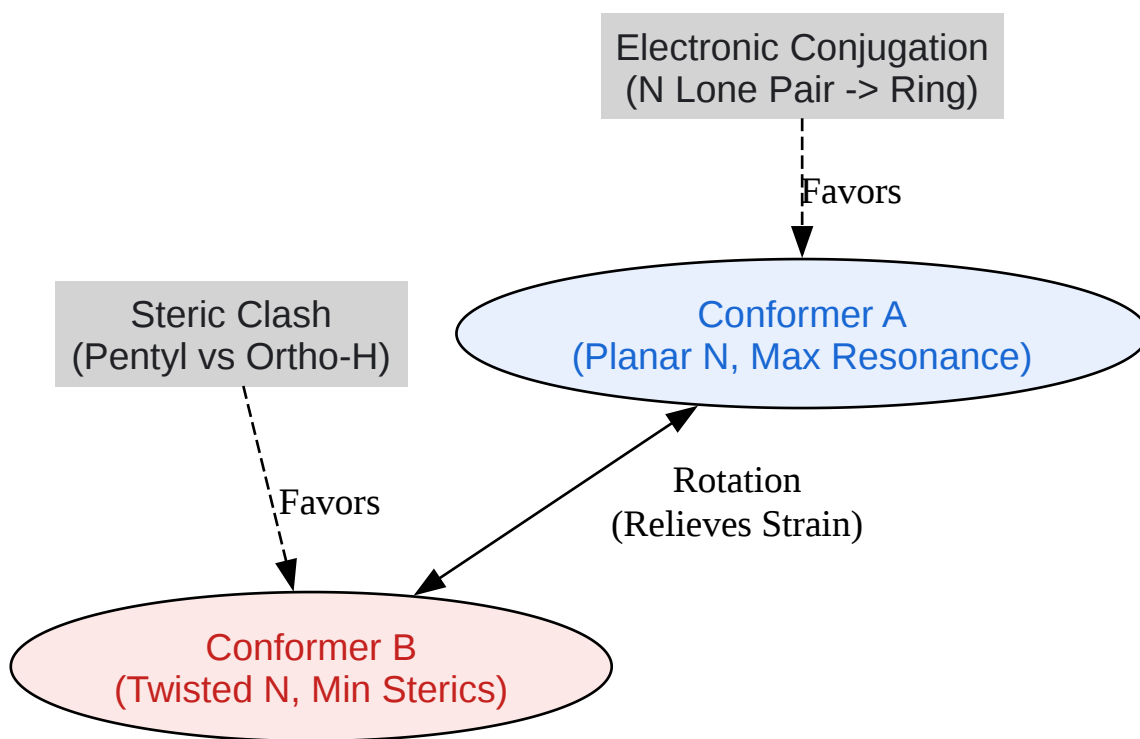
For **3-Ethoxy-N-(pentan-2-yl)aniline**, the bulky pentan-2-yl group introduces steric hindrance ($A^{1,3}$ strain) with the ortho hydrogens of the benzene ring. This forces a slight twist in the N-Phenyl bond, reducing conjugation compared to a primary aniline. The nitrogen likely adopts a flattened pyramidal geometry.

Ethoxy Group Conformation

The C3-Ethoxy group prefers a conformation coplanar with the benzene ring.

- **Preferred Dihedral:** The O-C(ethyl) bond typically lies in the plane of the ring (dihedral angle $\approx 0^\circ$ or 180°) to allow the oxygen lone pair to donate electron density into the ring system.

Conformational Equilibrium Diagram



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Figure 2: The competitive balance between resonance stabilization and steric relief drives the molecular conformation.

Physicochemical Profiling

The following data summarizes the predicted and experimental properties essential for formulation and handling.

Property	Value (Approx.)	Significance
LogP (Octanol/Water)	3.7 - 4.1	Highly lipophilic; suggests good membrane permeability but low aqueous solubility.
pKa (Conjugate Acid)	4.5 - 5.0	Less basic than aliphatic amines due to delocalization of N-lone pair into the ring.
Topological Polar Surface Area (TPSA)	~21 Å ²	Low polarity, indicating blood-brain barrier (BBB) penetration potential.
Hydrogen Bond Donors	1 (NH)	Limited H-bonding capacity.
Hydrogen Bond Acceptors	2 (N, O)	The ethoxy oxygen adds a weak acceptor site.

Experimental Protocols

Synthesis: Reductive Amination (Recommended)

This method is preferred over direct alkylation to avoid over-alkylation to the tertiary amine.

Reagents:

- 3-Ethoxyaniline (1.0 eq)
- 2-Pentanone (1.2 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Acetic Acid (catalytic)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Workflow:

- Imine Formation: Dissolve 3-ethoxyaniline in DCE. Add 2-pentanone and acetic acid. Stir at room temperature for 30-60 minutes to form the imine intermediate.
- Reduction: Cool the mixture to 0°C. Add STAB portion-wise.
- Reaction: Allow to warm to room temperature and stir overnight under nitrogen.
- Quench: Quench with saturated NaHCO₃ solution.
- Extraction: Extract with DCM (3x). Wash organics with brine, dry over Na₂SO₄.
- Purification: Flash column chromatography (Hexanes/Ethyl Acetate gradient).

Structural Validation (NMR)

To confirm the structure and distinguish it from isomers (e.g., N-pentyl vs N-(pentan-2-yl)):

- ¹H NMR (CDCl₃, 400 MHz):
 - δ 6.2 - 7.1 ppm: Aromatic protons (4H). Look for the meta-substitution pattern (singlet-like peak for H2, doublets for H4/H6).
 - δ 3.9 - 4.0 ppm: Quartet (2H) for Ethoxy -OCH₂CH₃.
 - δ 3.4 - 3.6 ppm: Multiplet (1H) for the chiral methine -N-CH(CH₃)-. Diagnostic for branched amine.
 - δ 1.4 ppm: Triplet (3H) for Ethoxy -OCH₂CH₃.
 - δ 1.1 - 1.2 ppm: Doublet (3H) for the methyl group on the chiral center (-CH(CH₃)-).
 - δ 0.9 ppm: Triplet (3H) for the terminal pentyl methyl.

References

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Sources

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- [2. chemscene.com \[chemscene.com\]](#)
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